

Technical Monograph: Physicochemical Profiling of 2-(2,4-Dichlorophenoxy)ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2,4-Dichlorophenoxy)ethanol

CAS No.: 120-67-2

Cat. No.: B085835

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Executive Summary

2-(2,4-Dichlorophenoxy)ethanol (2,4-DCPE) acts as a pivotal intermediate in the synthesis of phenoxy herbicides and antifungal agents. Unlike its downstream derivative, 2,4-Dichlorophenoxyacetic acid (2,4-D), which functions as a systemic auxin, 2,4-DCPE is a non-ionic alcohol. This fundamental structural difference dictates a distinct physicochemical profile characterized by lower water solubility, higher lipophilicity, and neutrality at physiological pH.

This guide provides a rigorous technical analysis of 2,4-DCPE, synthesizing thermodynamic constants, synthesis protocols, and validated analytical workflows for researchers in agrochemical and pharmaceutical development.

Molecular Architecture & Electronic Properties

The molecule comprises a dichlorinated phenyl ring linked to an ethylene glycol moiety via an ether bond. The inductive effect of the chlorine atoms at the ortho and para positions significantly alters the electron density of the ether oxygen, reducing its basicity compared to non-halogenated analogues.

Table 1: Chemical Identity & Constants

Property	Value / Description	Confidence Level
IUPAC Name	2-(2,4-Dichlorophenoxy)ethanol	Standard
Molecular Formula	C ₈ H ₈ Cl ₂ O ₂	Exact
Molecular Weight	207.05 g/mol	Exact
CAS Number	120-67-2	Verified
SMILES	<chem>Clc1ccc(OCCO)c(Cl)c1</chem>	Verified
Melting Point	54 – 58 °C	Experimental [1, 2]
Boiling Point	158 – 160 °C (at 11 Torr)	Experimental [2]
Predicted Density	1.335 g/cm ³	Calculated
Physical State	White to off-white crystalline solid	Observation

Physicochemical Profiling

Understanding the solubility and partitioning behavior of 2,4-DCPE is critical for formulation design. Unlike the water-soluble salts of 2,4-D, 2,4-DCPE behaves as a lipophilic organic solute.

Solubility & Partitioning

- **Water Solubility:** Low.^[1] While the hydroxyl group provides some polarity, the dichlorophenyl ring dominates, resulting in poor aqueous solubility estimated at < 1 g/L at 25°C.
- **Organic Solubility:** Highly soluble in alcohols (ethanol, methanol), acetone, and chlorinated solvents (dichloromethane).
- **Lipophilicity (LogP):** The partition coefficient (Octanol-Water) is estimated at 2.81.^{[1][2]} This indicates significant membrane permeability and potential for bioaccumulation if not metabolized.

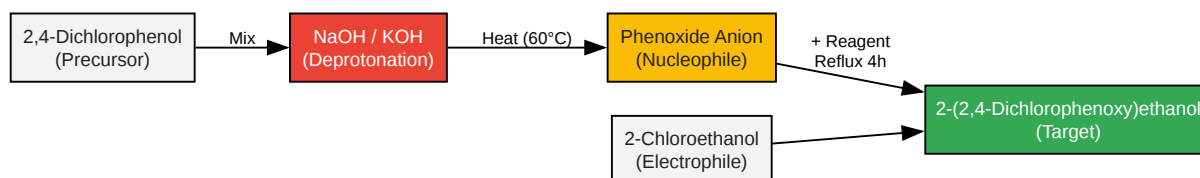
- Acidity (pKa): ~14.1 (Predicted). As a primary alcohol, it does not ionize at physiological pH, distinguishing it from the acidic 2,4-D (pKa ~2.8).

Synthesis & Production Protocol

The industrial preparation typically employs a Williamson ether synthesis. This method is preferred for its high yield and specificity, minimizing ring substitution byproducts.

Reaction Mechanism

The reaction involves the nucleophilic attack of the 2,4-dichlorophenoxide ion on the electrophilic carbon of 2-chloroethanol (or ethylene oxide).



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Figure 1: Synthesis pathway via nucleophilic substitution.

Bench-Scale Protocol

- Reagents: 2,4-Dichlorophenol (1.0 eq), 2-Chloroethanol (1.2 eq), Potassium Hydroxide (1.1 eq), Ethanol (Solvent).
- Activation: Dissolve 2,4-dichlorophenol in ethanol. Add KOH pellets and stir at 60°C for 30 mins to generate the phenoxide.
- Alkylation: Add 2-chloroethanol dropwise over 20 minutes to prevent thermal runaway.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 4–6 hours. Monitor consumption of phenol by TLC (Hexane:Ethyl Acetate 7:3).
- Work-up: Evaporate ethanol. Resuspend residue in water and extract with Dichloromethane (DCM). Wash organic layer with 1M NaOH (to remove unreacted phenol) and then brine.

- Purification: Recrystallize from minimal hot ethanol/water or hexane.

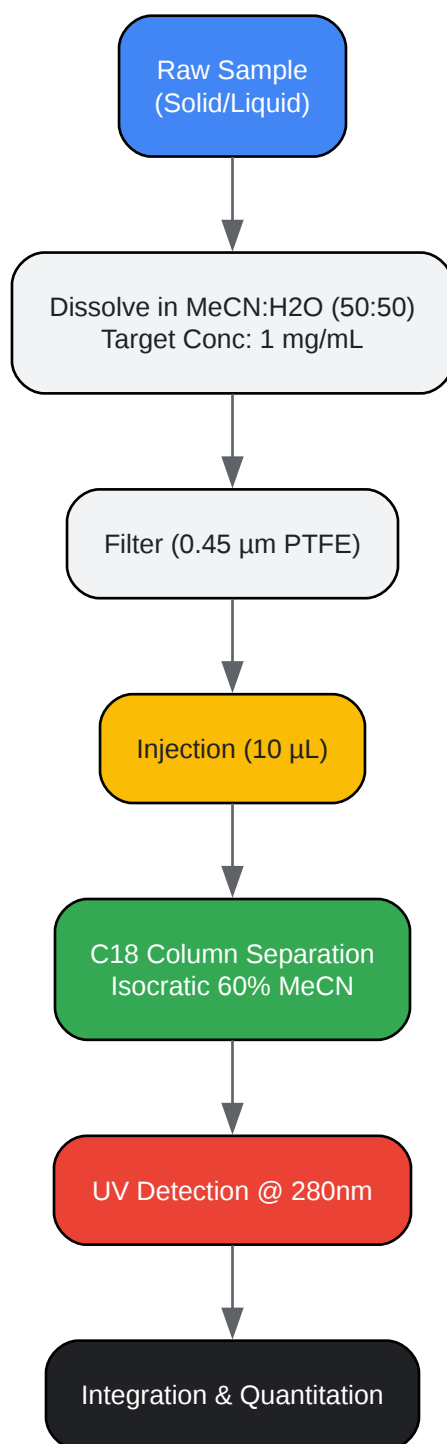
Analytical Characterization

Reliable quantification requires separating 2,4-DCPE from its phenol precursor and potential acid degradation products.

HPLC Method Validation

This Reverse-Phase HPLC method is robust for quality control and stability testing.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μ m.
- Mobile Phase: Isocratic Acetonitrile:Water (60:40 v/v) with 0.1% Phosphoric Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Characteristic absorption of the dichlorophenoxy ring).
- Retention Time:
 - 2,4-Dichlorophenol: ~3.5 min
 - 2,4-DCPE: ~5.2 min (More lipophilic)



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Figure 2: Analytical workflow for HPLC quantification.

Spectral Identification

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.38 (d, 1H, Ar-H3)
 - δ 7.18 (dd, 1H, Ar-H5)
 - δ 6.88 (d, 1H, Ar-H6)
 - δ 4.10 (t, 2H, -O-CH₂-CH₂-OH)
 - δ 3.98 (t, 2H, -O-CH₂-CH₂-OH)
 - Note: The triplet splitting pattern confirms the ethylene glycol chain.
- IR Spectroscopy:
 - Broad band at 3200–3400 cm^{-1} (O-H stretch).
 - Sharp bands at 1480, 1260 cm^{-1} (Aromatic C=C and C-O-C ether stretch).

Stability & Safety Profile

Stability[4]

- Hydrolysis: Stable at neutral pH. Under strong acidic or basic conditions at elevated temperatures, the ether linkage is robust, but the primary alcohol can undergo oxidation or esterification.
- Thermal: Stable up to its boiling point ($\sim 160^\circ\text{C}$ @ 11 Torr). Avoid prolonged exposure to temperatures $>200^\circ\text{C}$ to prevent decomposition.

Safety (GHS Classification)

- H302: Harmful if swallowed.[3]
- H315/H318: Causes skin irritation and serious eye damage.[3]
- Handling: Use nitrile gloves and safety goggles. Perform synthesis in a fume hood to avoid inhalation of 2,4-dichlorophenol vapors.

References

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